

A Comparative Guide to Proficiency Testing for Pesticide Residue and Impurity Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Imidacloprid Impurity 1

Cat. No.: B046899

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of analytical data for pesticide residues and impurities is paramount. Proficiency testing (PT) serves as a critical external quality assessment tool, allowing laboratories to benchmark their performance against peers and a known standard. This guide provides a comprehensive comparison of prominent PT programs, supported by experimental data and detailed methodologies, to aid in the selection of the most suitable scheme for your laboratory's needs.

Key Proficiency Testing Providers: An Overview

Several organizations worldwide offer proficiency testing programs for the analysis of pesticide residues in various matrices. This guide focuses on a selection of leading providers: the European Union Reference Laboratories (EURL), FAPAS (a brand of Fera Science Ltd.), the Asia Pacific Accreditation Cooperation (APAC), and AOAC International. These organizations are recognized for their rigorous standards and comprehensive testing schemes.

Participation in EURL proficiency tests is mandatory for all official laboratories in the EU that analyze samples for the official control of pesticide residues.[1] FAPAS, a UK-based organization, has been providing proficiency testing since 1990 and is a UKAS accredited provider.[2] APAC collaborates with the Asia-Pacific Metrology Programme (APMP) to offer joint PT programs aimed at enhancing measurement quality and traceability in the region.[3] AOAC International's PT program is developed based on international surveys of analytical needs.[4]

Comparative Performance in Recent Proficiency Tests

To provide a clear comparison of performance, data from recent proficiency tests offered by these organizations have been compiled. The following tables summarize key quantitative data, including the number of participating laboratories, the analytes tested, their assigned values, and the distribution of z-scores. A z-score is a standardized measure of a laboratory's performance, with a $|z| \leq 2$ generally considered satisfactory.^[5]

Table 1: EURL Proficiency Test (EUPT-CF17) - Pesticide Residues in Wheat Kernels (2023)^[6]
^[7]

Analyte	Assigned Value (mg/kg)	Standard Deviation for PT (mg/kg)	Number of Participants	Satisfactory Results ($ z \leq 2$)	Questionable Results ($2 < z < 3$)	Unsatisfactory Results ($ z \geq 3$)
Clothianidin	0.025	0.0063	149	95%	3%	2%
Deltamethrin	0.048	0.012	149	92%	4%	4%
Pymetrozine	0.033	0.0083	149	96%	2%	2%
Flonicamid	0.019	0.0048	149	94%	3%	3%

Table 2: FAPAS Proficiency Test (09185) - Pesticides in Barley Flour (2025)^[8]

Analyte	Assigned Value (µg/kg)	Standard Deviation for PT (µg/kg)	Number of Participants	Satisfactory Results ($ z \leq 2$)	Questionable Results ($2 < z < 3$)	Unsatisfactory Results ($ z \geq 3$)
Azinphos-ethyl	45.5	11.4	21	90%	5%	5%
Dicloran	68.2	17.1	21	95%	0%	5%
Fenitrothion	89.1	22.3	21	95%	5%	0%
Pirimiphos-methyl	112	28.0	21	100%	0%	0%

Table 3: AOAC Proficiency Testing Program - Pesticide Residues in Fruits & Vegetables (Green Beans, 2019)^[9]

Analyte	Assigned Value (µg/kg)	Standard Deviation for PT (µg/kg)	Number of Participants	Satisfactory Results ($ z \leq 2$)	Questionable Results ($2 < z < 3$)	Unsatisfactory Results ($ z \geq 3$)
Acephate	224	56	Not Specified	Not Specified	Not Specified	Not Specified
Carbendazim	157	39.3	Not Specified	Not Specified	Not Specified	Not Specified
Imidacloprid	189	47.3	Not Specified	Not Specified	Not Specified	Not Specified
Metalaxyl	98.5	24.6	Not Specified	Not Specified	Not Specified	Not Specified

Experimental Protocols

The successful analysis of pesticide residues relies on robust and validated analytical methods. The following sections detail common experimental protocols employed in proficiency testing, including sample preparation and instrumental analysis.

Sample Preparation: The QuEChERS Method

A widely adopted and efficient sample preparation technique for pesticide residue analysis is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.^{[3][10][11]} This two-step process involves extraction and cleanup.

1. Extraction:

- A homogenized sample (typically 10-15 g) is weighed into a centrifuge tube.^[12]
- An organic solvent, usually acetonitrile, is added, along with internal standards.^{[3][12]}
- Extraction salts (e.g., magnesium sulfate, sodium chloride, and citrate buffers) are added to induce phase separation and partition the pesticides into the acetonitrile layer.^{[3][12]}
- The tube is shaken vigorously and then centrifuged to separate the layers.^[12]

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- An aliquot of the supernatant from the extraction step is transferred to a cleanup tube.^[3]
- The cleanup tube contains a sorbent, such as primary secondary amine (PSA) to remove organic acids, sugars, and fatty acids, and graphitized carbon black (GCB) to remove pigments and sterols.^[3]
- The tube is vortexed and centrifuged.
- The final extract is then ready for analysis by gas chromatography (GC) or liquid chromatography (LC).

Instrumental Analysis

The determination of pesticide residues is typically performed using chromatographic techniques coupled with mass spectrometry (MS).[\[13\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS/MS):

- Principle: GC-MS/MS is suitable for the analysis of volatile and thermally stable pesticides. [\[14\]](#) The sample extract is injected into the GC, where compounds are separated based on their boiling points and interaction with the stationary phase of the column. The separated compounds then enter the tandem mass spectrometer (MS/MS), which provides high selectivity and sensitivity for identification and quantification.[\[13\]](#)
- Typical Parameters:
 - Injection: Splitless or pulsed splitless injection is commonly used to maximize the transfer of analytes to the column.
 - Column: A low-polarity capillary column, such as a 5% phenyl-methylpolysiloxane, is often employed.
 - Oven Program: A temperature gradient is used to elute a wide range of pesticides with varying volatilities.
 - MS/MS Detection: Multiple Reaction Monitoring (MRM) mode is used for targeted analysis, where specific precursor-to-product ion transitions for each pesticide are monitored.[\[14\]](#)

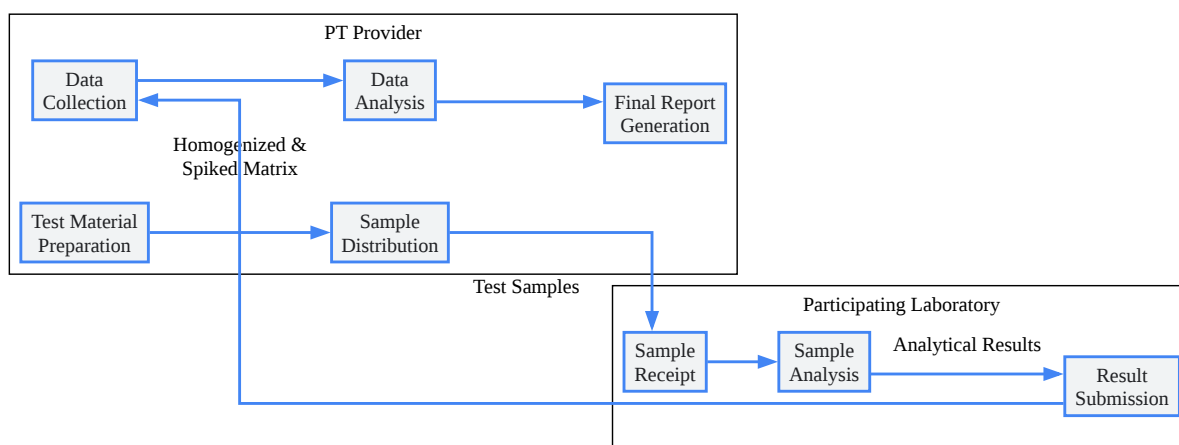
Liquid Chromatography-Mass Spectrometry (LC-MS/MS):

- Principle: LC-MS/MS is the preferred technique for polar, non-volatile, and thermally labile pesticides.[\[15\]](#)[\[16\]](#) The separation is based on the partitioning of analytes between a liquid mobile phase and a solid stationary phase in the LC column. The eluent from the LC is then introduced into the MS/MS for detection.
- Typical Parameters:
 - Column: Reversed-phase columns (e.g., C18) are most common for pesticide residue analysis.

- Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to improve ionization.
- Ionization: Electrospray ionization (ESI) is the most widely used ionization technique for pesticide analysis.[17]
- MS/MS Detection: Similar to GC-MS/MS, MRM mode is employed for targeted quantification, providing high sensitivity and selectivity.[15]

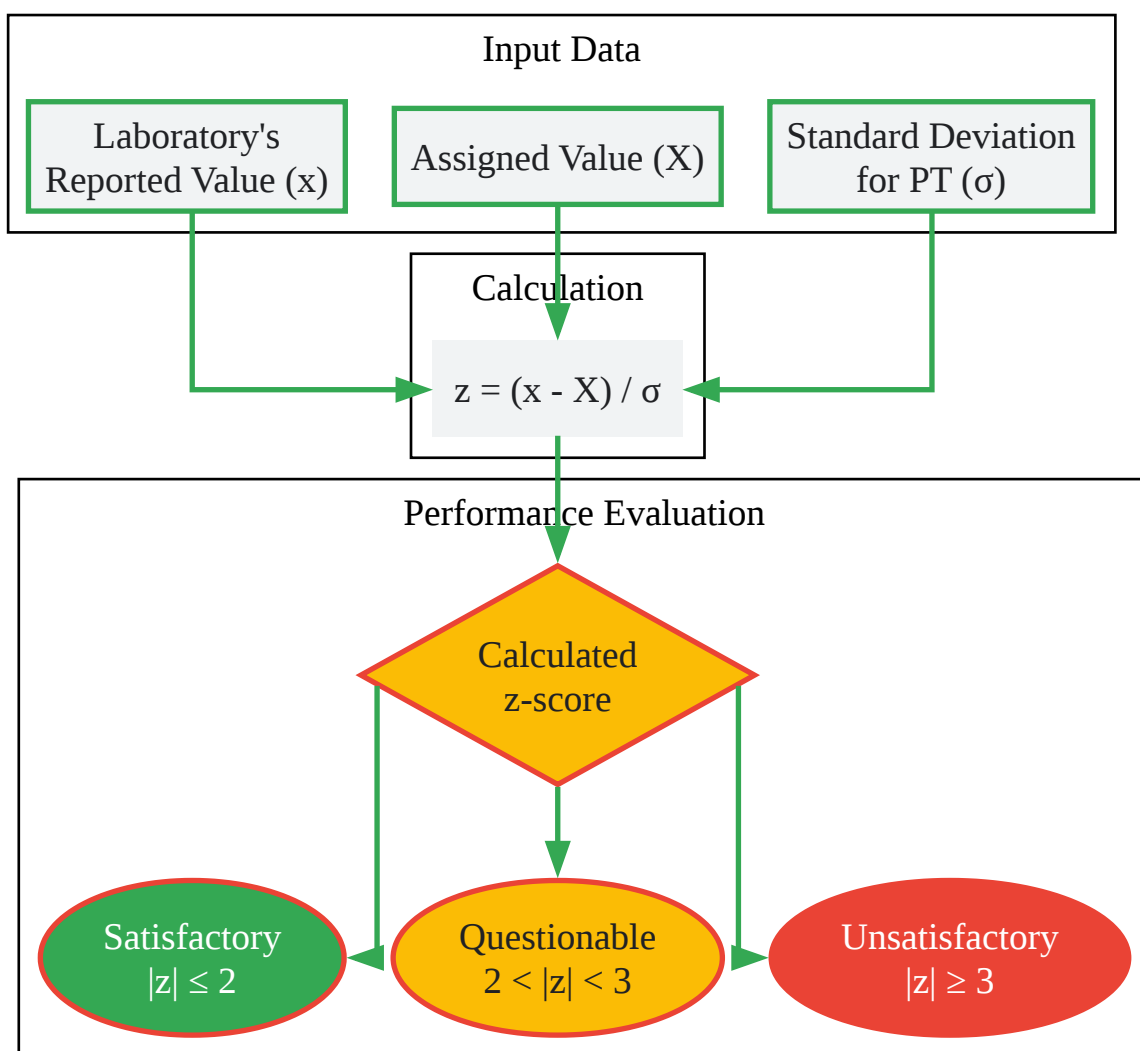
Visualizing the Proficiency Testing Process

To better understand the workflow and data evaluation in proficiency testing, the following diagrams have been created using the DOT language.



[Click to download full resolution via product page](#)

A simplified workflow of a typical proficiency testing program.



[Click to download full resolution via product page](#)

The process of z-score calculation and performance evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. food.dtu.dk [food.dtu.dk]
- 2. fapas.com [fapas.com]

- 3. QuEChERS Method for Pesticide Residue Analysis [sigmaaldrich.com]
- 4. aoac.org [aoac.org]
- 5. kats.go.kr [kats.go.kr]
- 6. backend.orbit.dtu.dk [backend.orbit.dtu.dk]
- 7. orbit.dtu.dk [orbit.dtu.dk]
- 8. gob.mx [gob.mx]
- 9. aoac.org [aoac.org]
- 10. QuEChERS Method for Pesticide Residue Analysis | Phenomenex [phenomenex.com]
- 11. blog.teledynetekmar.com [blog.teledynetekmar.com]
- 12. hpst.cz [hpst.cz]
- 13. lcms.cz [lcms.cz]
- 14. agilent.com [agilent.com]
- 15. agilent.com [agilent.com]
- 16. gcms.cz [gcms.cz]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to Proficiency Testing for Pesticide Residue and Impurity Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046899#proficiency-testing-for-the-analysis-of-pesticide-residues-and-impurities]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com